

A Comprehensive Technical Guide to 6-chloro-N-propylpyridazin-3-amine

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Compound of Interest

Compound Name: 6-chloro-N-propylpyridazin-3-amine

Cat. No.: B1368339

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **6-chloro-N-propylpyridazin-3-amine**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. The following sections detail its chemical identity, physicochemical properties, plausible synthetic routes, potential applications, and essential safety information.

Chemical Identity and Nomenclature

6-chloro-N-propylpyridazin-3-amine is a substituted pyridazine derivative. The core structure consists of a pyridazine ring, which is a six-membered aromatic heterocycle containing two adjacent nitrogen atoms. This core is functionalized with a chlorine atom, an amino group, and a propyl substituent.

The Chemical Abstracts Service (CAS) number for this compound is 1007-55-2.[\[1\]](#)[\[2\]](#)[\[3\]](#) This unique identifier is crucial for unambiguous identification in chemical databases and literature.

Synonyms:

- 6-chloro-N-isopropylpyridazin-3-amine[\[1\]](#)[\[2\]](#)
- 6-Chloro-N-(1-methylethyl)-3-pyridazinamine[\[1\]](#)
- 3-Chloro-6-(isopropylamino)pyridazine[\[1\]](#)

- (6-Chloro-pyridazin-3-yl)-isopropyl-amine[2]

Physicochemical Properties

A summary of the key physicochemical properties of **6-chloro-N-propylpyridazin-3-amine** is presented in the table below. These properties are essential for its handling, formulation, and application in experimental settings.

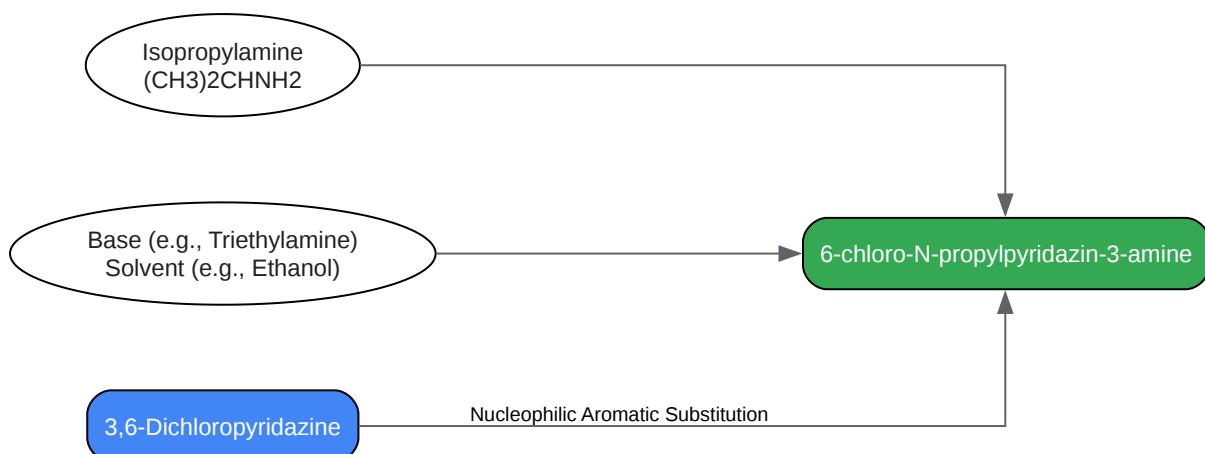
Property	Value	Source
Molecular Formula	C7H10ClN3	[1][2]
Molecular Weight	171.63 g/mol	[2]
Appearance	Off-white solid	[1]
IUPAC Name	6-chloro-N-propan-2-ylpyridazin-3-amine	[2]
SMILES	CC(C)NC1=NN=C(C=C1)Cl	[2]
InChI	InChI=1S/C7H10ClN3/c1-5(2)9-7-4-3-6(8)10-11-7/h3-5H,1-2H3,(H,9,11)	[2]
Storage Temperature	2-8°C	[1]

Synthesis of 6-chloro-N-propylpyridazin-3-amine

The synthesis of **6-chloro-N-propylpyridazin-3-amine** can be achieved through nucleophilic aromatic substitution on a suitable pyridazine precursor. A plausible and commonly employed synthetic route starts from the commercially available 3,6-dichloropyridazine.

Proposed Synthetic Workflow

The following diagram illustrates a potential two-step synthesis of **6-chloro-N-propylpyridazin-3-amine**.



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Caption: Proposed synthesis of **6-chloro-N-propylpyridazin-3-amine**.

Experimental Protocol

The following is a generalized experimental protocol based on established methods for the synthesis of similar chloroaminodiazines.^[4] Researchers should optimize the reaction conditions based on their specific laboratory setup and analytical monitoring.

Step 1: Reaction Setup

- To a solution of 3,6-dichloropyridazine (1 equivalent) in a suitable solvent such as absolute ethanol (e.g., 5 mL per 3.36 mmol of dichloropyridazine) in a round-bottom flask, add a base like triethylamine (1.5 equivalents).^[4]
- To this mixture, add isopropylamine (1.5 equivalents).^[4]

Step 2: Reaction Execution

- Stir the reaction mixture under reflux.^[4]
- Monitor the progress of the reaction using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC), until the starting 3,6-

dichloropyridazine is consumed.[4]

Step 3: Work-up and Purification

- Once the reaction is complete, cool the mixture to room temperature.
- Pour the reaction mixture into a saturated aqueous solution of ammonium chloride (NH4Cl).
[4]
- Extract the aqueous layer with a suitable organic solvent, for example, dichloromethane (CH2Cl2).[4]
- Combine the organic extracts and dry them over an anhydrous drying agent like sodium sulfate (Na2SO4).[4]
- Filter the mixture and concentrate the filtrate under reduced pressure to obtain the crude product.[4]
- The crude solid can be further purified by trituration in a non-polar solvent like petroleum ether or by column chromatography to yield the pure **6-chloro-N-propylpyridazin-3-amine**.
[4]

Applications in Drug Discovery and Medicinal Chemistry

The pyridazine scaffold is a significant heterocyclic motif in the field of medicinal chemistry. Derivatives of pyridazine have demonstrated a broad spectrum of biological activities, including antimicrobial, antiviral, and anticancer properties.[5] The incorporation of a chlorine atom can further modulate the pharmacokinetic and pharmacodynamic properties of a molecule, often enhancing its efficacy.[6]

While specific research on the biological activities of **6-chloro-N-propylpyridazin-3-amine** is not extensively documented in publicly available literature, its structural features suggest its potential as a valuable intermediate or a lead compound in drug discovery programs.[5] The presence of reactive sites, namely the amino group and the chloro-substituted pyridazine ring, allows for further chemical modifications to generate a library of derivatives for biological screening.

The exploration of novel pyridazine derivatives like **6-chloro-N-propylpyridazin-3-amine** represents a promising strategy in the quest for new therapeutic agents, particularly in the development of new antimicrobials to address the challenge of drug-resistant pathogens.^[5]

Safety, Handling, and Storage

Although a specific safety data sheet (SDS) for **6-chloro-N-propylpyridazin-3-amine** is not readily available, safety precautions for the closely related compound, 6-chloropyridazin-3-amine, can provide guidance.^{[7][8]} It is imperative to handle this compound in a well-ventilated area, preferably a fume hood, and to use appropriate personal protective equipment (PPE).

Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles or a face shield.^[8]
- Hand Protection: Use chemical-resistant gloves that have been inspected prior to use.^[8]
- Skin and Body Protection: Wear a lab coat and other protective clothing to prevent skin contact.^[8]

Handling and Storage:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.^{[7][8]}
- Wash hands and any exposed skin thoroughly after handling.^[7]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.^[7] The recommended storage temperature is between 2-8°C.^[1]
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.^[7]

First Aid Measures:

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes. Seek medical attention.^[7]
- In case of skin contact: Wash off immediately with plenty of soap and water. If skin irritation occurs, get medical advice.^[7]

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[7][8]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[7][8]

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